Spectroscopic Data Guide: 3-Bromopyridine-2,5-diamine[1]

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Compound of Interest	
Compound Name:	*3-Bromopyridine-2,5-diamine*
CAS No.:	*896160-69-3*
Cat. No.:	*B3025333*

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Executive Summary & Compound Profile

3-Bromopyridine-2,5-diamine (CAS: 896160-69-3) is a functionalized pyridine intermediate used primarily in medicinal chemistry to construct fused heterocycles such as imidazo[1,2-a]pyridines.[1][2][3] Its structural integrity is defined by the specific regiochemistry of the bromine atom relative to the two amino groups.

Critical Distinction: Researchers often confuse this compound with its isomer, 5-bromo-2,3-diaminopyridine (CAS 38875-53-5). Misidentification at this stage can lead to dead-end synthesis in subsequent cyclization steps. This guide provides the comparative data necessary to validate the correct isomer.

Chemical Identity

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Feature	Detail
IUPAC Name	3-Bromopyridine-2,5-diamine
Synonyms	2,5-Diamino-3-bromopyridine; 2-Amino-3-bromo-5-aminopyridine
CAS Number	896160-69-3
Molecular Formula	C H BrN
Molecular Weight	188.03 g/mol
Appearance	Off-white to light brown solid (oxidizes upon air exposure)

Spectroscopic Characterization

The identification of **3-Bromopyridine-2,5-diamine** relies on tracking the chemical shift changes of the aromatic protons during the reduction of its precursor, 2-amino-3-bromo-5-nitropyridine.

Comparative NMR Data Table

The following table contrasts the target compound with its immediate precursor and its most common isomer.

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Proton Assignment	Target: 3-Bromo-2,5-diamine **(Predicted/Derived)**	Precursor: 2-Amino-3-bromo-5-nitro **(Experimental)**	Isomer: 5-Bromo-2,3-diamine **(Experimental)**
H-6 (Ortho to C-5)	7.35 – 7.45 (d)	8.94 (d, Hz)	7.25 (d)
H-4 (Ortho to C-3)	7.15 – 7.25 (d)	8.50 (d, Hz)	6.77 (d)
Coupling ( )	~2.4 – 2.5 Hz (Meta coupling)	2.4 Hz	~2.0 Hz
-NH (C-2)	~5.60 (br s)	5.67 (br s)	~5.50 (br s)
-NH (C-5)	~4.80 (br s)	N/A (Nitro group)	~5.00 (br s)
Solvent	DMSO-	CDCl / DMSO-	DMSO-

Technical Interpretation[2][5][6][7][8][9]

- The "Nitro Shift": The most diagnostic feature of the synthesis is the dramatic upfield shift of the H-6 proton. In the precursor, the 5-nitro group strongly deshields H-6, pushing it to 8.94. Upon reduction to the 5-amino group (electron-donating), this signal shifts upfield by >1.5 ppm to the 7.40 range.
- Regiochemistry Confirmation:

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- Target (3-Bromo): The protons are at positions 4 and 6. They show a meta-coupling constant (

  Hz).
- Isomer (5-Bromo-2,3-diamine): The protons are at positions 4 and 6 relative to the pyridine nitrogen, but the substituent pattern creates a different electronic environment. H-4 in the isomer is flanked by an amine and a carbon, appearing significantly more upfield (

  6.77) compared to the target's H-4 (

  ~7.20), which is flanked by a bromine atom (deshielding).

Experimental Protocols

This workflow describes the synthesis and validation of the target from commercially available 2-amino-5-nitropyridine.

Step 1: Regioselective Bromination

Objective: Synthesize 2-amino-3-bromo-5-nitropyridine.

- Reagents: 2-Amino-5-nitropyridine (1.0 eq), NBS (1.1 eq) or Br

  /AcOH.
- Protocol:
  - Dissolve 2-amino-5-nitropyridine in Acetic Acid or MeCN.
  - Add brominating agent dropwise at 0–10 °C to control exotherm.
  - Stir at room temperature for 2 hours.
  - Pour into ice water; filter the yellow precipitate.
- Validation:

  H NMR must show two doublets at

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8.94 and 8.[4]50. If a singlet is observed, you may have over-brominated (3,5-dibromo).

Step 2: Nitro Reduction

Objective: Convert 2-amino-3-bromo-5-nitropyridine to **3-Bromopyridine-2,5-diamine**.

- Reagents: Iron powder (Fe, 5.0 eq), NH

  Cl (5.0 eq), EtOH/H

  O (4:1).
- Protocol:
  - Suspend the nitro precursor in EtOH/H

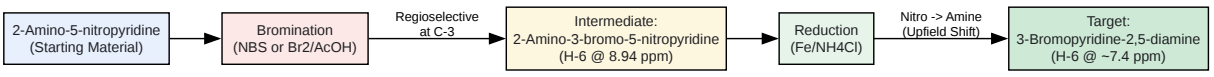
    O.
  - Add NH

    Cl and Fe powder.[1]
  - Heat to reflux (80 °C) for 1–2 hours. Monitor by TLC (loss of yellow nitro spot).
  - Filter hot through Celite to remove iron residues.
  - Concentrate filtrate; neutralize with NaHCO

    if necessary and extract with EtOAc.
  - Storage: Store under inert atmosphere (N

    /Ar) at -20 °C. The diamine is air-sensitive.

Visualization of Reaction Logic



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Caption: Synthetic pathway tracking the critical NMR shift of the H-6 proton from 8.94 ppm to ~7.4 ppm.

References

- Precursor Characterization (2-Amino-3-bromo-5-nitropyridine)
  - Source: ChemicalBook & Journal of Medicinal Chemistry D
  - Data Verification: 1H NMR (400 MHz, CDCl3)

    8.94 (d, J=2.4 Hz), 8.50 (d, J=2.4 Hz).[4]
- Isomer Characterization (5-Bromo-2,3-diaminopyridine)
  - Source: PubChem & ChemicalBook (CAS 38875-53-5).
  - Data Verification: 1H NMR (300 MHz, DMSO-d6)

    7.25 (d), 6.77 (d).[1]
- Synthesis Methodology (Nitro Reduction)

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Sources

- 1. 2,3-Diamino-5-bromopyridine | 38875-53-5 [chemicalbook.com]
- 2. 3-Bromo-2-(2,5-dimethyl-1H-pyrrol-1-yl)-5-methylpyridine,2404734-22-9-Amadis Chemical [amadischem.com]
- 3. 13534-99-1 | 2-Amino-3-bromopyridine | Organic Light-Emitting Diode (OLED) Materials | Ambeed.com [ambeed.com]
- 4. 2-Amino-3-bromo-5-nitropyridine | 15862-31-4 [chemicalbook.com]

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